

Vent sizing requirements for peroxide decomposition scenarios

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Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

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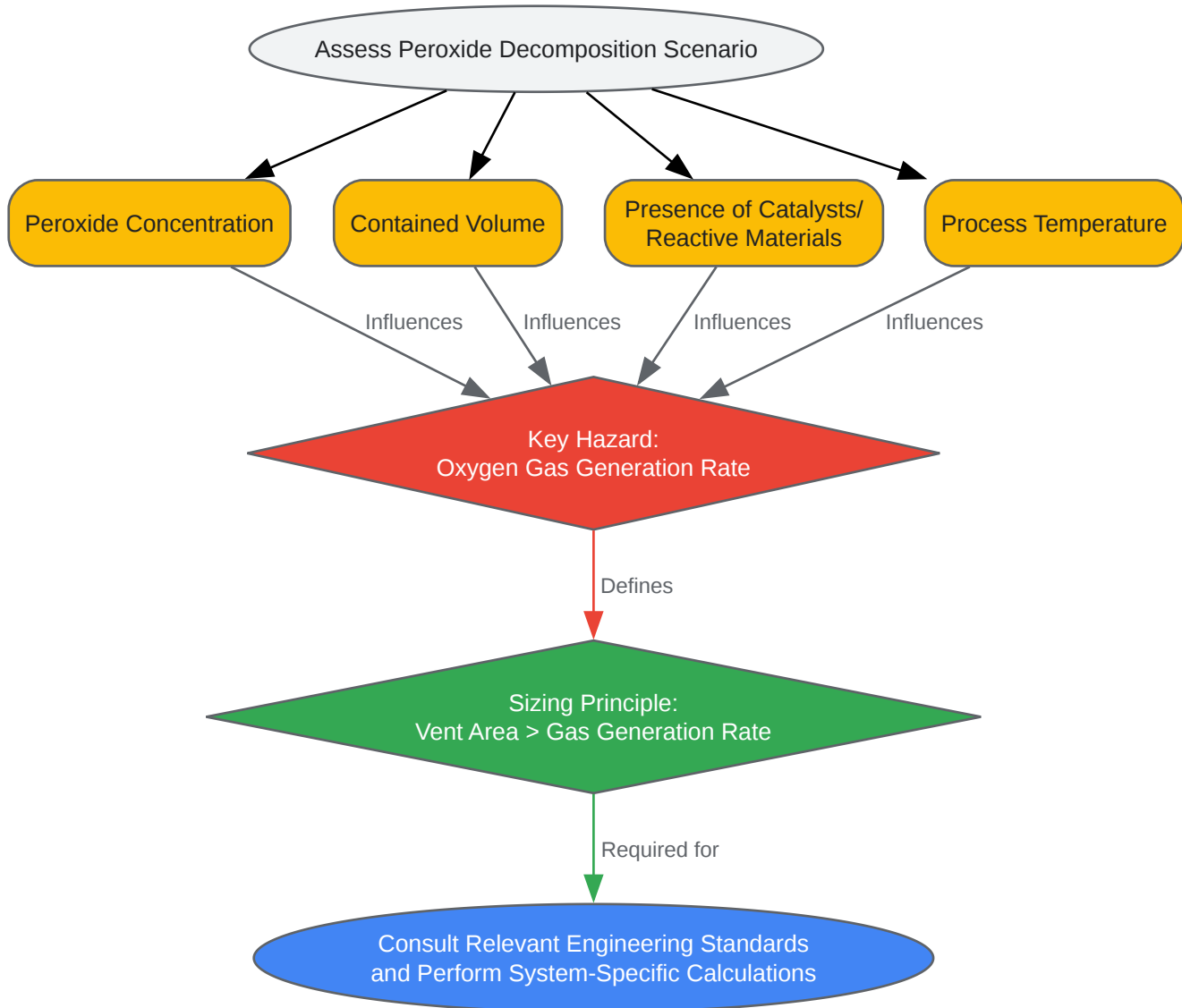
Understanding the Hazard: Why Venting is Crucial

The central reason vent sizing is critical when working with hydrogen peroxide is its inherent tendency to decompose, often rapidly, releasing oxygen gas.

- **Decomposition Reaction:** Hydrogen peroxide (H_2O_2) decomposes into water (H_2O) and oxygen (O_2) [1]. A weak and unstable peroxide bond in its structure makes this decomposition favorable [1].
- **Pressure Buildup:** When decomposition occurs in a confined space, the rapid generation of oxygen gas leads to a significant increase in pressure. If this pressure is not safely relieved, it can cause equipment to rupture or explode [1].
- **Factors Accelerating Decomposition:** The rate of decomposition can be drastically increased by several factors, which must be considered in your risk assessment [1]:
 - **Catalysts:** Transition metals (e.g., manganese, iron, copper), their oxides, and the enzyme catalase can cause rapid decomposition [2] [1].
 - **Temperature:** Higher temperatures speed up molecular motion and increase the decomposition rate [1].
 - **Surface Area:** Rough or porous surfaces (e.g., concrete) provide more nucleation sites and can promote faster decomposition compared to smooth surfaces like glass [1].
 - **Concentration:** Higher concentrations of hydrogen peroxide are generally more unstable [2].
 - **Contaminants:** The presence of oxidizable materials can lead to spontaneous combustion [2].

Decision Workflow for Vent Sizing

The following diagram outlines the logical process and key factors for determining vent sizing requirements, based on the principles of peroxide decomposition.



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Safety Data for Risk Assessment

The following tables consolidate essential safety information for hydrogen peroxide, which forms the basis for defining worst-case scenarios in vent sizing design.

Table 1: Exposure Limits and Hazard Classification [3] [2]

Aspect	Description	Source
OSHA PEL (8-hour TWA)	1 ppm (1.4 mg/m ³)	OSHA, NIOSH
NIOSH REL (10-hour TWA)	1 ppm (1.4 mg/m ³)	NIOSH
IDLH (Immediately Dangerous to Life/Health)	75 ppm	NIOSH
NFPA Health Rating	3	OSHA
NFPA Reactivity Rating	3	OSHA
OSHA Special Note	Possesses oxidizing properties (OX)	OSHA

Table 2: Physical and Chemical Properties [3] [2] [1]

Property	Value / Description	Relevance to Decomposition
Molecular Formula	H ₂ O ₂	-
Specific Gravity	1.39	Heavier than water.
Boiling Point	286°F (141°C)	-
Vapor Pressure	5 mmHg at 86°F (30°C)	-
Decomposition Products	Water (H ₂ O) and Oxygen (O ₂)	Direct cause of pressure buildup.
Incompatibilities	Oxidizable materials, iron, copper, brass, bronze, chromium, zinc, lead, silver, manganese. Contact may cause spontaneous combustion [2].	Primary triggers for rapid decomposition.

Suggested Path Forward for Vent Sizing

Since specific formulas were not found, here are steps you can take to find the engineering data you need:

- **Consult Engineering Standards:** Look for established standards from organizations like the **American Institute of Chemical Engineers (AIChE)**, which publishes the "Emergency Relief System (ERS) Design Using DIERS Technology" methodology. Other relevant standards may include **ASME Boiler and Pressure Vessel Code** and **ISO 28300** for petroleum/chemical industries.
- **Perform Calorimetry Experiments:** The most accurate way to determine the vent size for your specific system is to experimentally measure the heat and gas generation rates under runaway reaction conditions using tools like an **Accelerating Rate Calorimeter (ARC)** or **Reaction System Screening Tool (RSST)**.
- **Engage a Safety Specialist:** For critical applications, it is highly recommended to consult with a process safety engineer who specializes in chemical reactivity hazards and pressure relief design.

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References

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2. Hydrogen peroxide - NIOSH Pocket Guide to Chemical ... [cdc.gov]
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To cite this document: Smolecule. [Vent sizing requirements for peroxide decomposition scenarios]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525441#vent-sizing-requirements-for-peroxide-decomposition-scenarios>]

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